

TRANS-4-AMINOTETRAHYDROPYRAN-3-OL

molecular formula and weight

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Compound of Interest

	TRANS-4-
Compound Name:	AMINOTETRAHYDROPYRAN-3-
	OL
Cat. No.:	B1145043

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In-Depth Technical Guide: TRANS-4-AMINOTETRAHYDROPYRAN-3-OL

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **TRANS-4-AMINOTETRAHYDROPYRAN-3-OL**, a key building block in synthetic and medicinal chemistry.

Molecular Data

The fundamental molecular properties of **TRANS-4-AMINOTETRAHYDROPYRAN-3-OL** are summarized below.

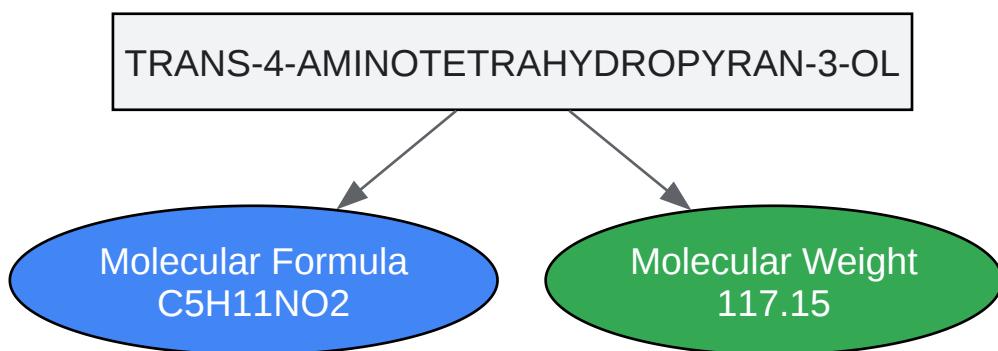
Property	Value
Molecular Formula	C ₅ H ₁₁ NO ₂ [1] [2] [3]
Molecular Weight	117.15 g/mol [1] [2] [3] [4]

Experimental Protocols & Signaling Pathways

Detailed experimental protocols and signaling pathways involving this compound are highly specific to its application in novel drug development and are typically proprietary or published in peer-reviewed literature. Researchers are advised to consult scientific databases for specific use-cases.

Logical Relationship of Molecular Identifiers

The following diagram illustrates the direct relationship between the chemical name and its primary molecular identifiers.



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Core molecular properties of the compound.

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References

- 1. [usbio.net](#) [usbio.net]
- 2. [trans-4-Aminotetrahydropyran-3-ol 97% | CAS: 215940-92-4 | AChemBlock](#) [achemblock.com]
- 3. [trans-4-Aminotetrahydropyran-3-ol | 215940-92-4](#) [sigmaaldrich.com]
- 4. [trans-4-Aminotetrahydropyran-3-ol | C5H11NO2 | CID 54857363 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]

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